

An In-depth Technical Guide to the Physicochemical Properties of L-Methionine-¹⁵N

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Methionine-¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of L-Methionine-¹⁵N, an essential amino acid isotopically labeled with Nitrogen-15. This document is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds in their work. The guide details key physical and chemical characteristics, outlines experimental methodologies for their determination, and provides visual representations of relevant biological pathways and experimental workflows.

Core Physicochemical Data

The fundamental physicochemical properties of L-Methionine-¹⁵N are summarized in the tables below. This data has been compiled from various reputable suppliers and chemical databases.

Table 1: General and Physical Properties of L-Methionine-¹⁵N

Property	Value	Source(s)
Chemical Formula	C ₅ H ₁₁ ¹⁵ NO ₂ S	[1]
Molecular Weight	150.20 g/mol	[1]
Appearance	Solid	[1]
Melting Point	284 °C (decomposes)	[1]
Optical Activity	[α] _{25/D} +23.1°, c = 1 in 1 M HCl	[1]

Table 2: Isotopic and Chemical Purity of L-Methionine-¹⁵N

Property	Value	Source(s)
Isotopic Purity (¹⁵ N)	98 atom %	
Chemical Purity	98% (CP)	
Mass Shift	M+1	

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below. It is important to note that while specific protocols for L-Methionine-¹⁵N are not extensively published, the following are adapted from established, general methods for amino acids and isotopically labeled compounds.

Determination of Melting Point

The melting point of L-Methionine-¹⁵N can be determined using a standard capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered L-Methionine-¹⁵N is packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which it is completely molten are recorded as the melting range. For substances that decompose, the temperature at which decomposition begins is noted.

Determination of Solubility

The solubility of L-Methionine-¹⁵N can be assessed in various solvents to understand its behavior in different experimental conditions.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarity (e.g., water, ethanol, DMSO) are selected.
- **Sample Preparation:** A known excess amount of L-Methionine-¹⁵N is added to a fixed volume of each solvent in a sealed vial.
- **Equilibration:** The vials are agitated at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- **Quantification:** The saturated solution is filtered to remove undissolved solid. The concentration of L-Methionine-¹⁵N in the filtrate is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Determination of Molecular Weight and Isotopic Purity

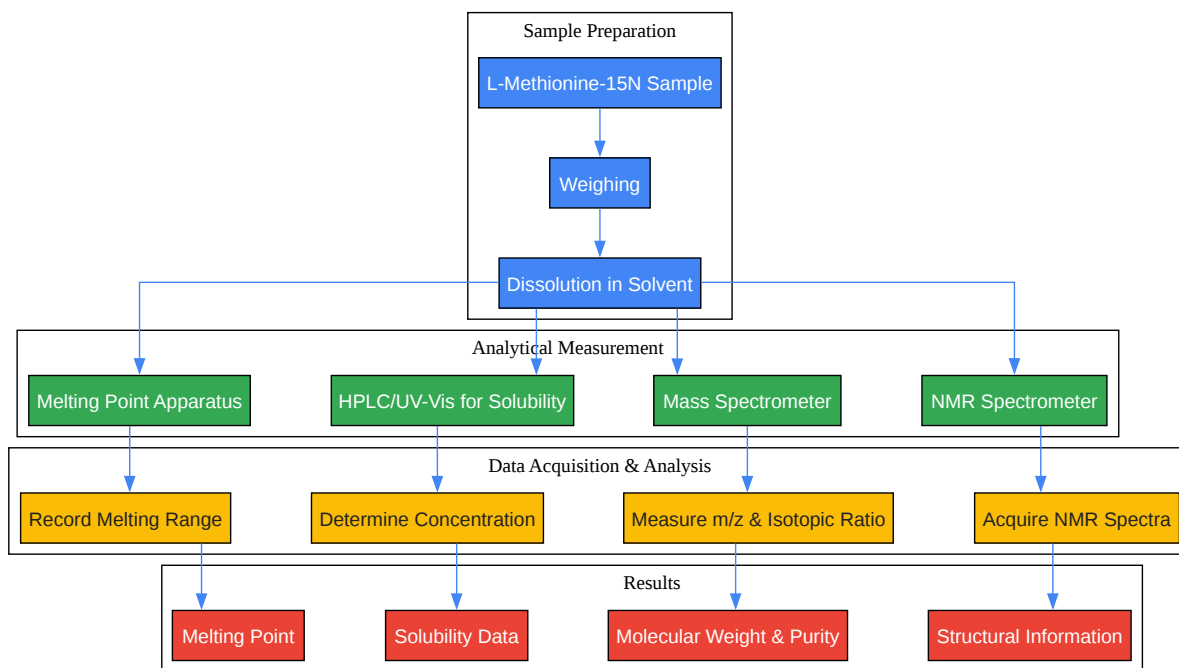
Mass spectrometry is the primary technique for confirming the molecular weight and determining the isotopic purity of L-Methionine-¹⁵N.

Methodology:

- **Sample Preparation:** A dilute solution of L-Methionine- ^{15}N is prepared in a suitable volatile solvent compatible with the mass spectrometer's ionization source.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Orbitrap, TOF) is used for analysis.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as electrospray ionization (ESI).
- **Data Acquisition:** The mass-to-charge ratio (m/z) of the molecular ions is measured. The molecular weight is confirmed from the mass of the most abundant isotopic peak.
- **Isotopic Purity Analysis:** The relative abundances of the ^{14}N - and ^{15}N -containing molecular ions are measured. The isotopic purity is calculated as the percentage of the ^{15}N -labeled species relative to the total amount of the compound.

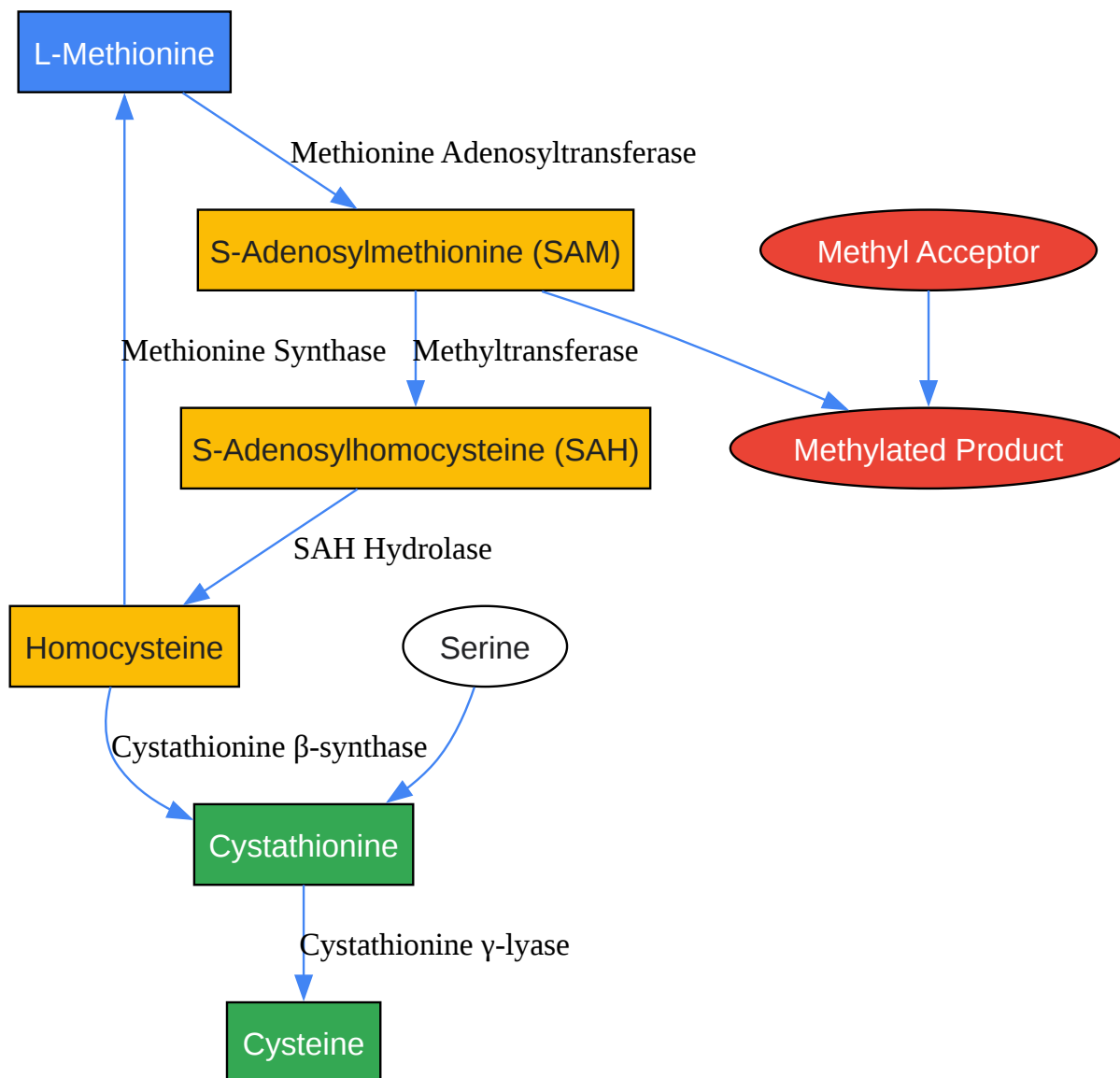
Visualizing Workflows and Pathways

To aid in the understanding of experimental processes and biological context, the following diagrams have been generated using Graphviz.



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Caption: Generalized workflow for determining physicochemical properties.



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Caption: Overview of the L-methionine metabolic pathway.

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References

- 1. Determination of amino acid isotope enrichment using liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of L-Methionine-¹⁵N]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12060174#what-are-the-physicochemical-properties-of-l-methionine-15n]

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